

Solubility and handling precautions for 1,8-Octanedithiol

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An In-depth Technical Guide to 1,8-Octanedithiol: Solubility and Safe Handling

Introduction

1,8-Octanedithiol (CAS No. 1191-62-4), also known as 1,8-Dimercaptooctane, is an alkanedithiol with the chemical formula HS(CH₂)₈SH. It is a versatile chemical compound frequently utilized in the formation of self-assembled monolayers (SAMs) on metal surfaces, particularly gold, to modify surface properties for applications in electronics and electrochemistry.[1][2] This guide provides detailed information on its solubility characteristics and essential precautions for safe handling in a laboratory setting.

Physicochemical Properties

1,8-Octanedithiol is a combustible liquid characterized by a strong, unpleasant odor, often described as a stench.[3] Its key physical and chemical properties are summarized below.



Property	Value	Source
Molecular Formula	C8H18S2	[4]
Molecular Weight	178.36 g/mol	
Appearance	Colorless to Yellow Liquid	[5][6]
Density	0.97 g/mL at 25 °C	[1]
Boiling Point	269-270 °C	[1]
Flash Point	113 °C (235.4 °F) - closed cup	
Refractive Index	n20/D 1.505	[1]

Solubility Data

Detailed quantitative solubility data in a wide range of organic solvents is not readily available in the provided literature. However, it is generally described as being soluble in most organic solvents.[5][6][7] Its solubility in water is low.

Solvent	Solubility	Source
Water	15.79 mg/L @ 25 °C (estimated)	
Organic Solvents	Soluble in most organic solvents	[5][6][7]

Hazard Identification and Safety Precautions

1,8-Octanedithiol is classified as hazardous. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[3][5]

GHS Hazard Statements:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[3][8]



- H319: Causes serious eye irritation.[3][8]
- H335: May cause respiratory irritation.[3]

Handling and Storage

Proper handling and storage are crucial to ensure safety and maintain the integrity of the compound.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[9] Eyewash stations and safety showers must be readily accessible.[3][9]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles and a face shield.[3]
 - Skin Protection: Wear chemically resistant gloves and protective clothing to prevent skin contact.[3][9]
 - Respiratory Protection: If ventilation is inadequate or for spill cleanup, use a
 NIOSH/MSHA-approved respirator with an appropriate cartridge (e.g., type ABEK).[9]
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory. Contaminated clothing should be removed and laundered before reuse.[3][10]
- Storage: Store in a cool, dry, and well-ventilated place.[3][10] Keep containers tightly closed and store locked up.[3][8] The compound is air-sensitive and should be stored under an inert gas. It is incompatible with strong oxidizing agents, strong bases, and strong acids.[3]

Experimental Protocols & Procedures

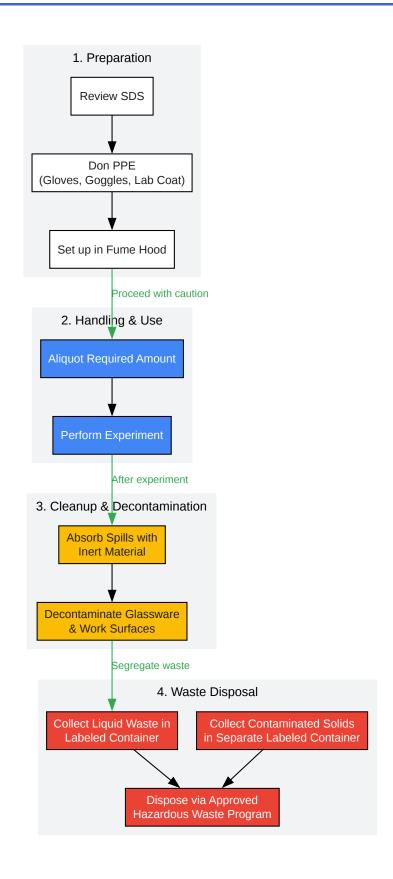
While specific experimental protocols are highly dependent on the application, the following provides a generalized workflow for handling **1,8-Octanedithiol** in a laboratory setting. Researchers should always refer to specific literature for detailed methodologies related to their work, such as the formation of SAMs or its use as a solvent additive in solar cell fabrication.



Safe Handling Workflow

The diagram below illustrates a logical workflow for the safe handling of **1,8-Octanedithiol**, from preparation to disposal.





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Caption: Workflow for Safe Handling of 1,8-Octanedithiol.



First Aid Measures

In case of exposure, follow these first aid guidelines and seek immediate medical attention.

- Ingestion: If swallowed, rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[3]
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and call for medical help.[9]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[3] If irritation persists, consult a physician.[3]
- Eye Contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do.[3] Continue rinsing and seek medical attention if irritation persists.[3]

Spill and Disposal Procedures

- Spill Containment: In case of a spill, ensure adequate ventilation and wear appropriate PPE.
 [3] Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[9][10]
 Collect the absorbed material and place it in a suitable, closed container for disposal.[10] Do not let the product enter drains.[10]
- Waste Disposal: Dispose of 1,8-Octanedithiol and its containers in accordance with local, regional, and national hazardous waste regulations.[3] This should be done through an approved waste disposal plant.

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